

Praeruptorin A: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Praeruptorin A*

Cat. No.: *B1387994*

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An In-depth Examination of the Chemical Structure, Physicochemical Properties, Biological Activities, and Experimental Protocols of a Promising Natural Coumarin.

Introduction

Praeruptorin A is a naturally occurring pyranocoumarin isolated from the roots of *Peucedanum praeruptorum* Dunn, a plant utilized in traditional medicine.[1] As a member of the coumarin class of compounds, **Praeruptorin A** has garnered significant interest within the scientific community due to its diverse pharmacological activities. This technical guide provides a comprehensive overview of **Praeruptorin A**, focusing on its chemical structure, physicochemical properties, and biological effects, with a particular emphasis on its underlying signaling pathways. Detailed experimental protocols are also provided to facilitate further research and development.

Chemical Structure and Identification

Praeruptorin A is characterized by a pentacyclic ring system. The precise stereochemistry of the molecule is crucial for its biological activity.

Table 1: Chemical Identifiers for **Praeruptorin A**

Identifier	Value	Reference
IUPAC Name	[(9S,10S)-10-acetyloxy-8,8-dimethyl-2-oxo-9,10-dihydropyrano[2,3-f]chromen-9-yl] (Z)-2-methylbut-2-enoate	[2]
Molecular Formula	C ₂₁ H ₂₂ O ₇	[2]
SMILES	<chem>C/C=C(\C)/C(=O)O[C@H]1--INVALID-LINK--OC(=O)C</chem>	[2]
InChI Key	XGPBRZDOJDLKOT-NXIDYTHLSA-N	[2]
CAS Number	73069-27-9 ((+)-Praeruptorin A)	[2]

Physicochemical Properties

A thorough understanding of the physicochemical properties of **Praeruptorin A** is essential for its application in research and drug development.

Table 2: Physicochemical Properties of **Praeruptorin A**

Property	Value	Reference
Molecular Weight	386.4 g/mol	[2]
Melting Point	143-145 °C ((+)-Praeruptorin A)	[3]
Solubility	Soluble in DMSO, DMF, and Ethanol.	
UV max (in Methanol)	220, 254, 300, 345 nm	
XLogP3	3.1	[2]
Hydrogen Bond Donor Count	0	[2]
Hydrogen Bond Acceptor Count	7	[2]
Topological Polar Surface Area	88.1 Å ²	[2][4][5]

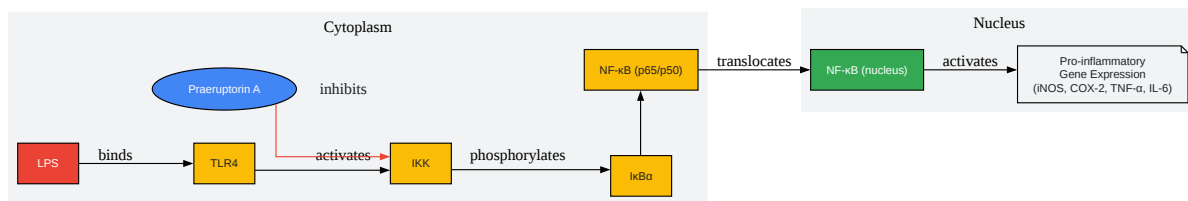
Biological Activities and Signaling Pathways

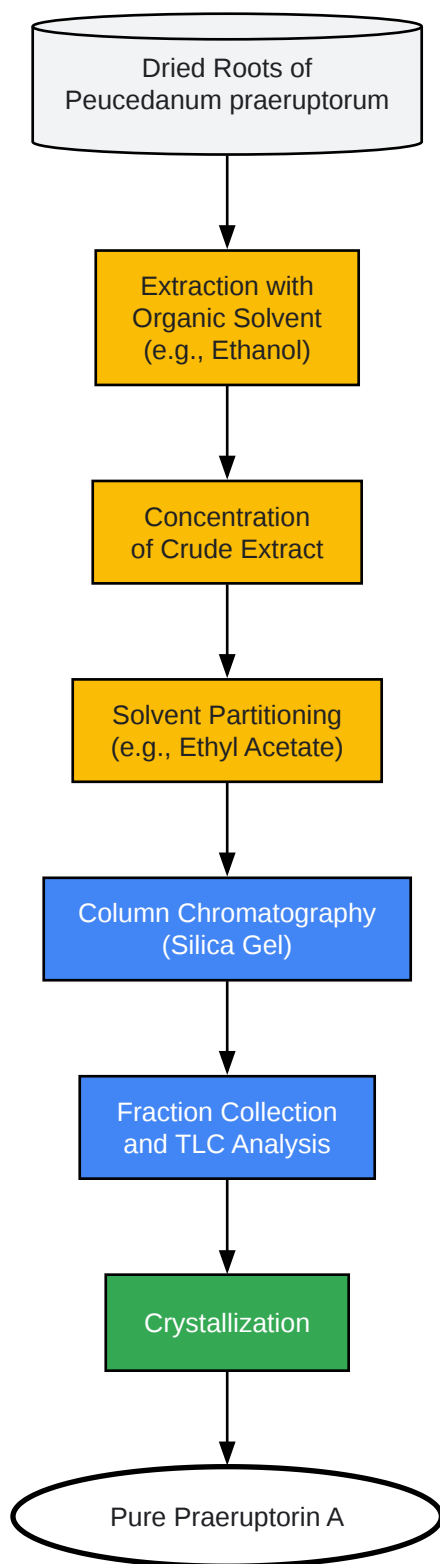
Praeruptorin A exhibits a range of biological activities, including anti-inflammatory, anti-cancer, cardiovascular, and neuroprotective effects. These activities are mediated through the modulation of specific signaling pathways.

Anti-inflammatory Activity

The most well-documented biological activity of **Praeruptorin A** is its potent anti-inflammatory effect. This is primarily achieved through the inhibition of the Nuclear Factor-kappa B (NF-κB) signaling pathway.

In response to pro-inflammatory stimuli such as lipopolysaccharide (LPS), **Praeruptorin A** has been shown to inhibit the degradation of IκBα, an inhibitory protein that sequesters NF-κB in the cytoplasm. This prevents the translocation of the active NF-κB p65 subunit into the nucleus, thereby downregulating the expression of pro-inflammatory genes, including inducible nitric oxide synthase (iNOS), cyclooxygenase-2 (COX-2), tumor necrosis factor-alpha (TNF-α), and various interleukins (IL-1β, IL-6).





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